

A Technical Guide to the Botanical Origin and Taxonomy of Cascarilla Oil

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Compound of Interest

Compound Name: Cascarilla oil

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the botanical origin, taxonomy, chemical composition, and extraction methodologies of **Cascarilla oil**, an essential oil with a rich history of use in fragrances, flavorings, and traditional medicine.^[1]

Botanical Origin and Taxonomy

Cascarilla oil is derived from the bark of *Croton eluteria*, a flowering plant belonging to the family Euphorbiaceae.^{[2][3]} The plant is a shrub or small tree native to the Caribbean, particularly the Bahamas, western Cuba, and Hispaniola.^{[2][4]} It has also been naturalized in other tropical regions of the Americas and is cultivated in areas like El Salvador and Guatemala, often as windbreakers for coffee plantations.^{[2][5]}

The plant typically grows to a height of 1.5 to 12 meters and is characterized by its pale gray to brown fissured bark.^[2] Its leaves are ovate, and the underside is covered in silvery-brown scales, giving it a distinct metallic appearance.^{[2][3]} The plant produces small, fragrant white flowers.^[2] The scientific name "eluteria" is derived from Eleuthera, an island in the Bahamas.^[3]

Common names for *Croton eluteria* include cascarilla, sweet-wood bark, and false cinchona.^[3]^[6]

Taxonomic Classification

The formal taxonomic classification of *Croton eluteria* is as follows:



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Figure 1: Taxonomic hierarchy of *Croton eluteria*.

Botanical Synonyms

Over the years, *Croton eluteria* has been known by several synonyms, reflecting its taxonomic history. These include:

- *Clutia eluteria* L.[3]
- *Croton cascarilla* (L.) L.[3][4]
- *Clutia cascarilla* L.[3]
- *Oxydectes eluteria* (L.) Kuntze[3]

Chemical Composition of Cascarilla Oil

Cascarilla bark contains approximately 1-3% volatile oil.[7] The essential oil is a complex mixture of compounds, with its composition potentially varying based on the distillation method.[8] The primary constituents identified through Gas Chromatography (GC) analysis are detailed below.

Quantitative Analysis of Major Chemical Constituents

Constituent	Percentage (%)
para-Cymene	14.09%
α -Pinene	14.75% [2] [9]
β -Pinene	9.5% [2] [9]
Cascarilladiene	5.83%
α -Thujene	5.21%
Myrcene	4.64%
Linalool	3.8%
γ -Muurolene	3.25%
β -Elemene	2.98%
Limonene	2.49%
β -Caryophyllene	2.17%

Note: The percentages may vary between different batches and sources of the oil.

Other notable compounds present in the bark include cascarillin (a bitter principle), lignins, tannins, and resins.[\[2\]](#)[\[7\]](#)

Experimental Protocols for Oil Extraction

The essential oil is extracted from the dried bark of Croton eluteria.[\[10\]](#) To ensure the best quality and yield, the bark is dried to a specific humidity level before being distilled.[\[8\]](#) The two primary methods for extraction are steam distillation and hydrodiffusion.

Steam Distillation

Steam distillation is a common method for extracting **Cascarilla oil**.[\[1\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Preparation: The dried bark of Croton eluteria is placed into a distillation chamber.[\[13\]](#)

- **Steam Injection:** Steam is introduced into the chamber, typically from the bottom.
- **Volatilization:** The steam's heat causes the aromatic compounds within the bark to vaporize. [\[13\]](#)
- **Condensation:** The steam, now carrying the volatile oil molecules, is directed into a condenser. [\[13\]](#) The cooling action of the condenser turns the steam back into a liquid mixture of water and essential oil. [\[13\]](#)
- **Separation:** The mixture is collected in a separator, often a Florentine flask, where the oil, being less dense than water, separates and can be collected. [\[8\]](#)

Hydrodiffusion

Hydrodiffusion is another distillation technique used for **Cascarilla oil** extraction. [\[8\]](#)

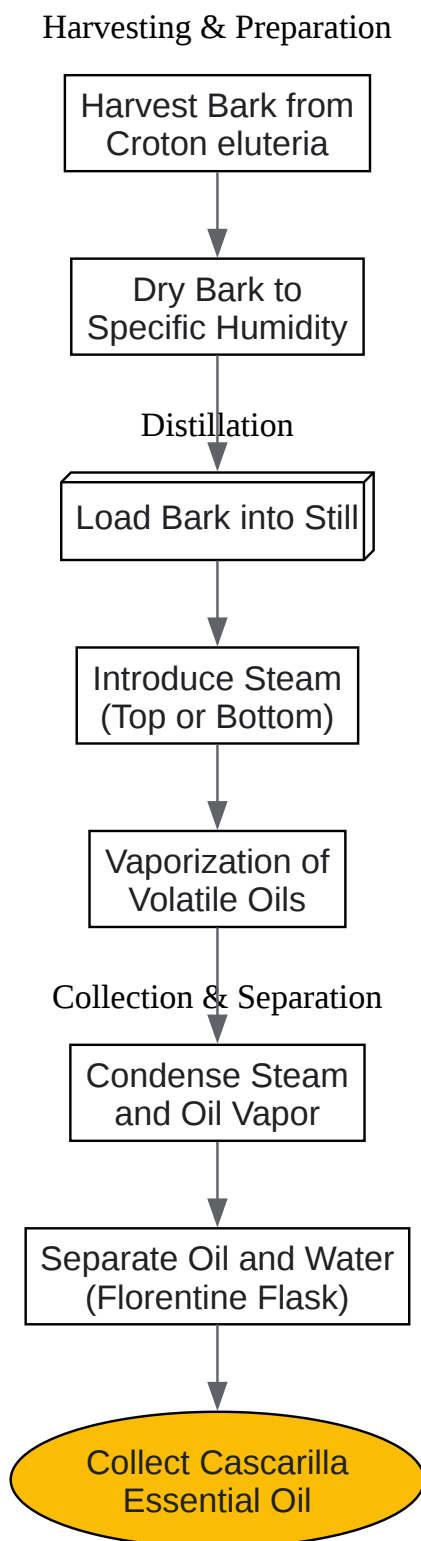
Methodology:

- **Loading:** Small pieces of Cascarilla bark are loaded into the still. [\[8\]](#)
- **Steam Injection:** In this method, steam is injected from the top of the still and diffuses downward through the plant material. [\[8\]](#)
- **Condensation:** The steam and volatilized oil condense at the bottom of the still. [\[8\]](#)
- **Separation:** The condensed mixture of oil and water is then separated using Florentine flasks. [\[8\]](#) The entire distillation process takes approximately three hours. [\[8\]](#)

This method is noted to potentially produce a distinct end product compared to traditional steam distillation. [\[8\]](#)

Extraction Workflow Diagram

The general workflow for the extraction of **Cascarilla oil** can be visualized as follows:



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Figure 2: General workflow for **Cascarilla oil** extraction.

Applications and Relevance in Drug Development

Cascarilla oil is recognized for its spicy, woody, and peppery aroma and is used in high-class perfumery and as a flavoring agent in beverages like Campari and Vermouth.[2][7][10] In traditional medicine, the bark has been used as a tonic to aid digestion and for its carminative properties.[1][2][3] Preliminary studies have suggested potential antiviral and anti-inflammatory activities, which may be of interest to drug development professionals.[2] The presence of various bioactive terpenes and diterpenes warrants further investigation into its pharmacological properties.

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References

- 1. kantaessentialoils.com [kantaessentialoils.com]
- 2. grokipedia.com [grokipedia.com]
- 3. Croton eluteria — Wikipédia [fr.wikipedia.org]
- 4. Croton eluteria (L.) W.Wright | Plants of the World Online | Kew Science [powo.science.kew.org]
- 5. Perfumers Apprentice - Cascarilla Bark Oil ** [shop.perfumersapprentice.com]
- 6. Cascarilla [drugfuture.com]
- 7. Croton eluteria - Wikipedia [en.wikipedia.org]
- 8. img.perfumerflavorist.com [img.perfumerflavorist.com]
- 9. scent.vn [scent.vn]
- 10. berjeinc.com [berjeinc.com]
- 11. Buy Cascarilla Bark Oil Online,Cascarilla Bark Oil Manufacturer,Croton Eleuteria L. Oil Supplier,Wholesale,Exporter,India [indiaaromaoils.com]
- 12. Wholesale Cascarilla Bark Oil | Bulk Buy Cascarilla Bark Oil - JC BUCK [jcbuck.co.uk]
- 13. bestengineeringtechnologies.com [bestengineeringtechnologies.com]

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